

Ergometrine molecular formula and molar mass

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Compound of Interest

Compound Name: Ergometrine

Cat. No.: B1599879

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Ergometrine: Physicochemical Properties

Introduction

Ergometrine is an ergot alkaloid and the l-isomer of ergometrine.[1] As a stereoisomer, it shares the same molecular formula and molar mass with its d-isomer counterpart, ergometrine, but differs in its three-dimensional structure. This document provides the core physicochemical data for **ergometrine**, specifically its molecular formula and molar mass, which are fundamental parameters in chemical and pharmacological research.

Physicochemical Data

The fundamental molecular properties of **ergometrine** are summarized below. This data is essential for stoichiometric calculations, solution preparation, and analytical characterization.

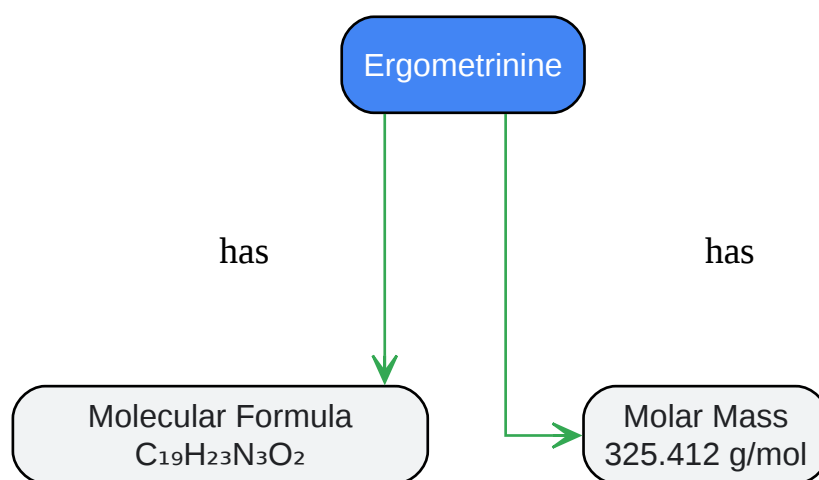
Parameter	Value
Molecular Formula	$C_{19}H_{23}N_3O_2$ [1][2]
Molar Mass	$325.412 \text{ g}\cdot\text{mol}^{-1}$ [1]
Charge	0[2]

Methodology for Data Determination

The molecular formula is determined through elemental analysis and high-resolution mass spectrometry. The molar mass is calculated based on the molecular formula using standard atomic weights. For instance, the molar mass of $C_{19}H_{23}N_3O_2$ is computed by summing the atomic masses of 19 carbon atoms, 23 hydrogen atoms, 3 nitrogen atoms, and 2 oxygen atoms.[3][4]

Logical Relationship of **Ergometrine** Properties

The following diagram illustrates the direct relationship between the chemical compound and its fundamental molecular properties.



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Caption: Core molecular properties of **Ergometrine**.

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References

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